

Technical Support Center: Adenosine A2A Receptor (A2AR) Expression Analysis

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Compound of Interest

Compound Name: A2AR-agonist-1

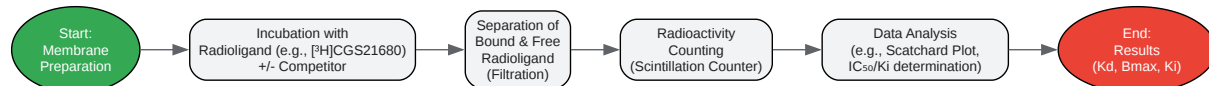
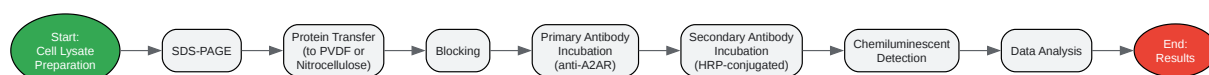
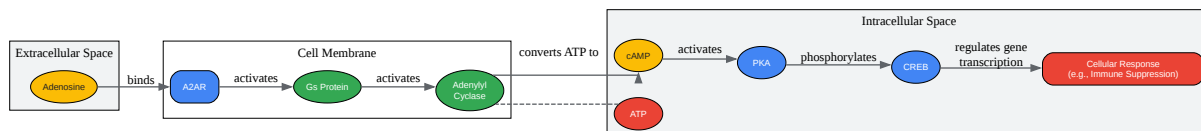
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This guide provides researchers, scientists, and drug development professionals with comprehensive technical support for confirming the expression of the Adenosine A2A Receptor (A2AR) on target cells. It includes detailed troubleshooting guides and frequently asked questions (FAQs) in a user-friendly question-and-answer format.

A2AR Signaling Pathway

The Adenosine A2A Receptor is a G-protein coupled receptor (GPCR) that plays a crucial role in various physiological processes, including immune regulation. Upon binding to its ligand, adenosine, the A2AR initiates a signaling cascade that primarily involves the activation of adenylyl cyclase and the subsequent increase in intracellular cyclic AMP (cAMP) levels. This signaling pathway influences downstream effectors such as Protein Kinase A (PKA), leading to the modulation of cellular functions.^[1]



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References

- 1. benchchem.com [benchchem.com]
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